

Fenthion Oxon Sulfone (CAS: 14086-35-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Fenthion oxon sulfone

Cat. No.: B133082

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Abstract

Fenthion oxon sulfone, a significant metabolite of the organophosphate insecticide Fenthion, presents a subject of critical interest in toxicology, environmental science, and drug development due to its potent acetylcholinesterase (AChE) inhibitory activity. This document provides an in-depth technical overview of **Fenthion oxon sulfone**, encompassing its chemical and physical properties, a proposed synthesis pathway, detailed analytical methodologies for its detection, and a thorough examination of its toxicological profile and mechanism of action. This guide is intended to serve as a comprehensive resource for professionals engaged in research and development activities related to organophosphate compounds and their biological interactions.

Chemical and Physical Properties

Fenthion oxon sulfone, also known by its systematic name, Dimethyl 3-methyl-4-(methylsulfonyl)phenyl phosphate, is a solid, white to pale yellow compound.^[1] It is a key metabolite of Fenthion, formed through oxidative desulfuration of the phosphorothioate group to a phosphate (oxon) and oxidation of the thioether group to a sulfone. These metabolic transformations significantly increase its toxicity compared to the parent compound.^[2]

Table 1: Chemical and Physical Properties of **Fenthion Oxon Sulfone**

Property	Value	Reference
CAS Number	14086-35-2	[1][3][4][5][6][7]
Molecular Formula	C ₁₀ H ₁₅ O ₆ PS	[1][3][4][6][7]
Molecular Weight	294.26 g/mol	[1][3][4][7]
Appearance	Solid, White to Pale Yellow	[1]
Synonyms	Dimethyl 3-methyl-4-(methylsulfonyl)phenyl phosphate, Fenoxon sulfone	[1][4]
Purity (as a standard)	≥99%	[1]
Storage Temperature	2-8°C	[1]
Boiling Point	402.1°C at 760 mmHg (Predicted)	[8]
Flash Point	197°C (Predicted)	[8]
Density	1.308 g/cm ³ (Predicted)	[8]

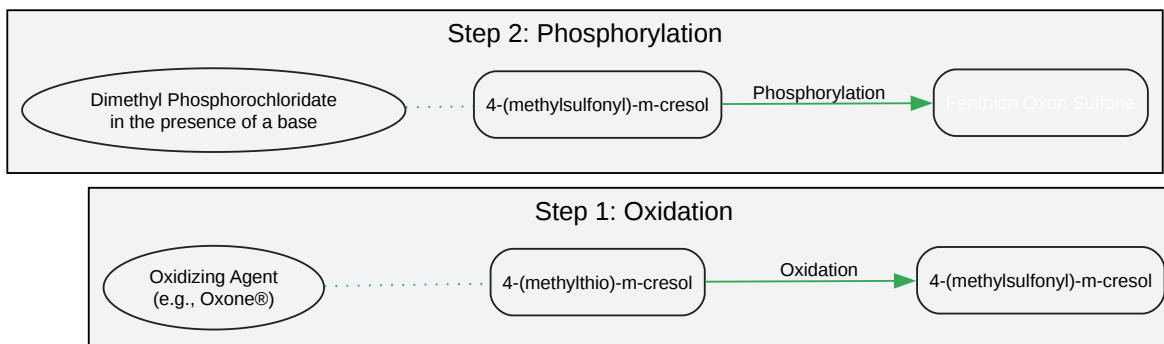
Synthesis

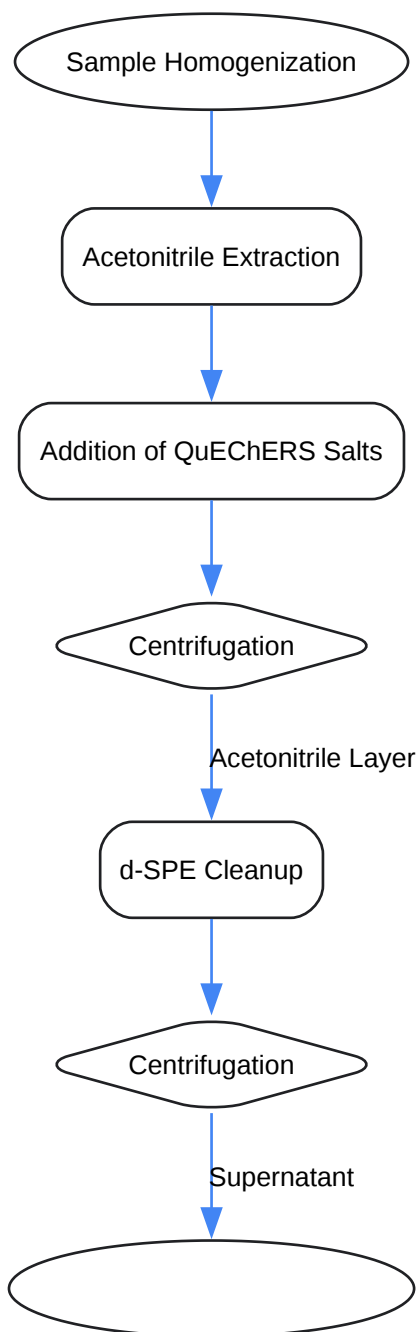
A specific, detailed experimental protocol for the synthesis of **Fenthion oxon sulfone** is not readily available in the public domain. However, based on the known metabolism of Fenthion and general organophosphate synthesis methodologies, a plausible two-step synthesis is proposed below.

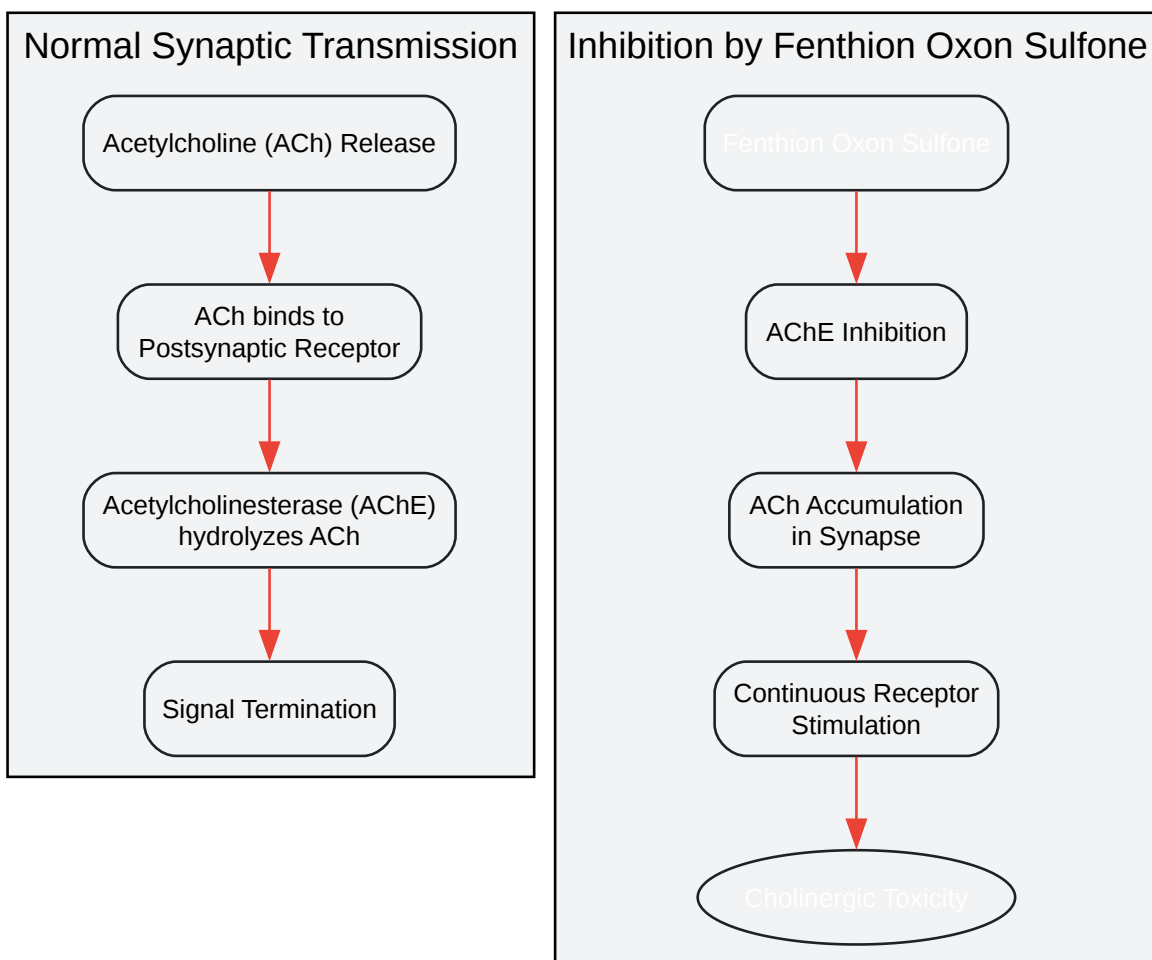
2.1. Proposed Synthesis Pathway

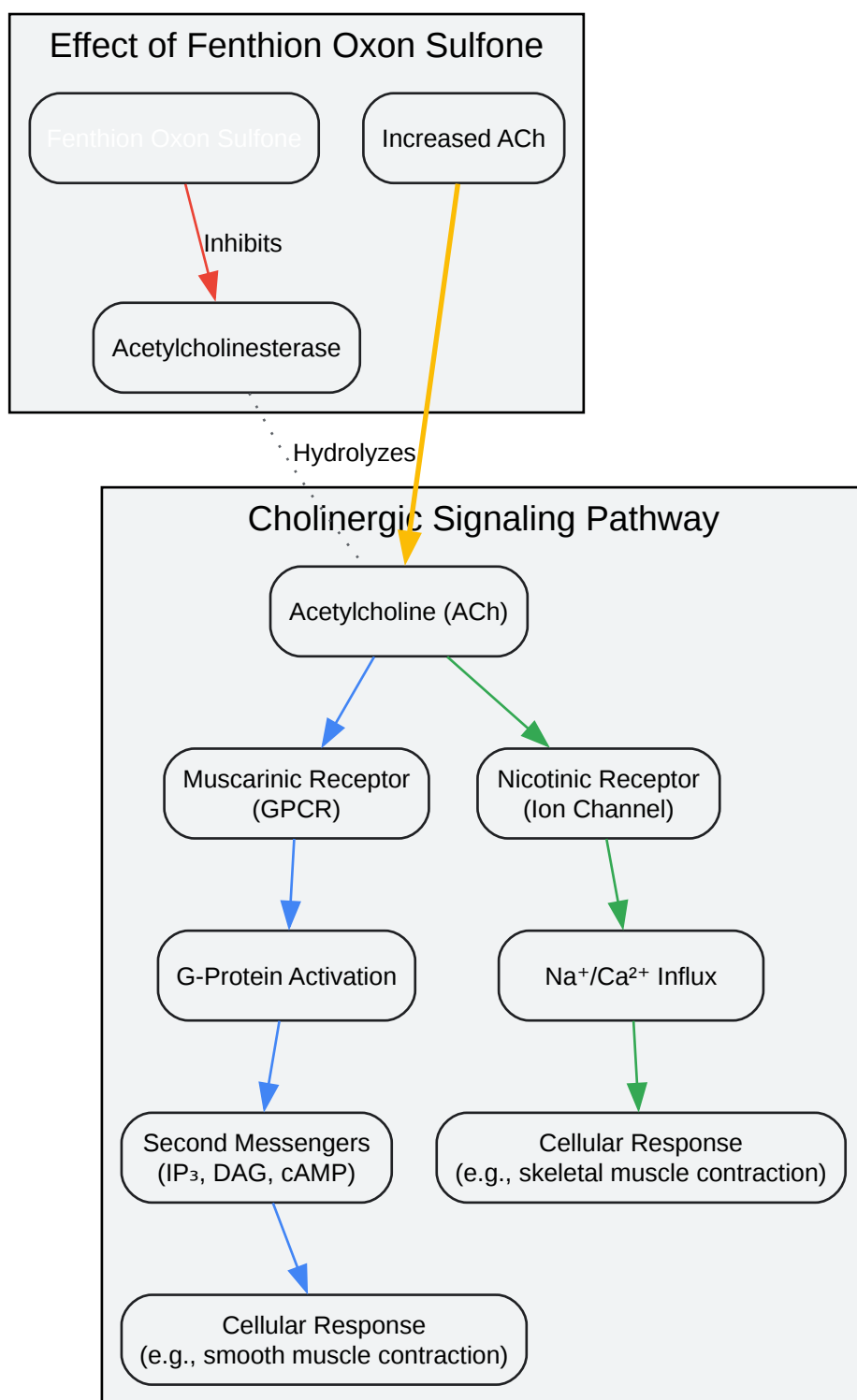
The synthesis can be envisioned to proceed via two key steps:

- Oxidation of 4-(methylthio)-m-cresol to 4-(methylsulfonyl)-m-cresol.
- Phosphorylation of 4-(methylsulfonyl)-m-cresol with a suitable dimethyl phosphorylating agent.









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